

# Malantide Peptide: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Malantide*

Cat. No.: *B549818*

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## Executive Summary

**Malantide** is a synthetic dodecapeptide that serves as a highly specific and efficient substrate for cAMP-dependent Protein Kinase (PKA) and Protein Kinase C (PKC). Its well-defined sequence and favorable kinetic properties make it a valuable tool in biochemical and cellular research for the accurate measurement of protein kinase activity. This document provides a comprehensive technical overview of the **Malantide** peptide, including its core properties, detailed kinetic data, experimental protocols for its use in kinase assays, and visualization of its role in cellular signaling.

## Peptide Core Properties

**Malantide** is a 14-amino acid peptide with a specific sequence designed for optimal recognition and phosphorylation by key protein kinases.

## Amino Acid Sequence

The primary structure of **Malantide** is as follows:

- Full Sequence: H-Arg-Thr-Lys-Arg-Ser-Gly-Ser-Val-Tyr-Glu-Pro-Leu-Lys-Ile-OH[1]
- One-Letter Code: RTKRSGSVYEPLKI[1]

## Physicochemical Properties

The fundamental physicochemical properties of the **Malantide** peptide are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>72</sub> H <sub>124</sub> N <sub>22</sub> O <sub>21</sub>	[1]
Molecular Weight (Avg.)	1633.88 Da	[1]
Theoretical pI	10.69	[1]
Sequence Length	14 Amino Acids	[1]
GRAVY	-0.96	[1]

## Quantitative Bioactivity Data

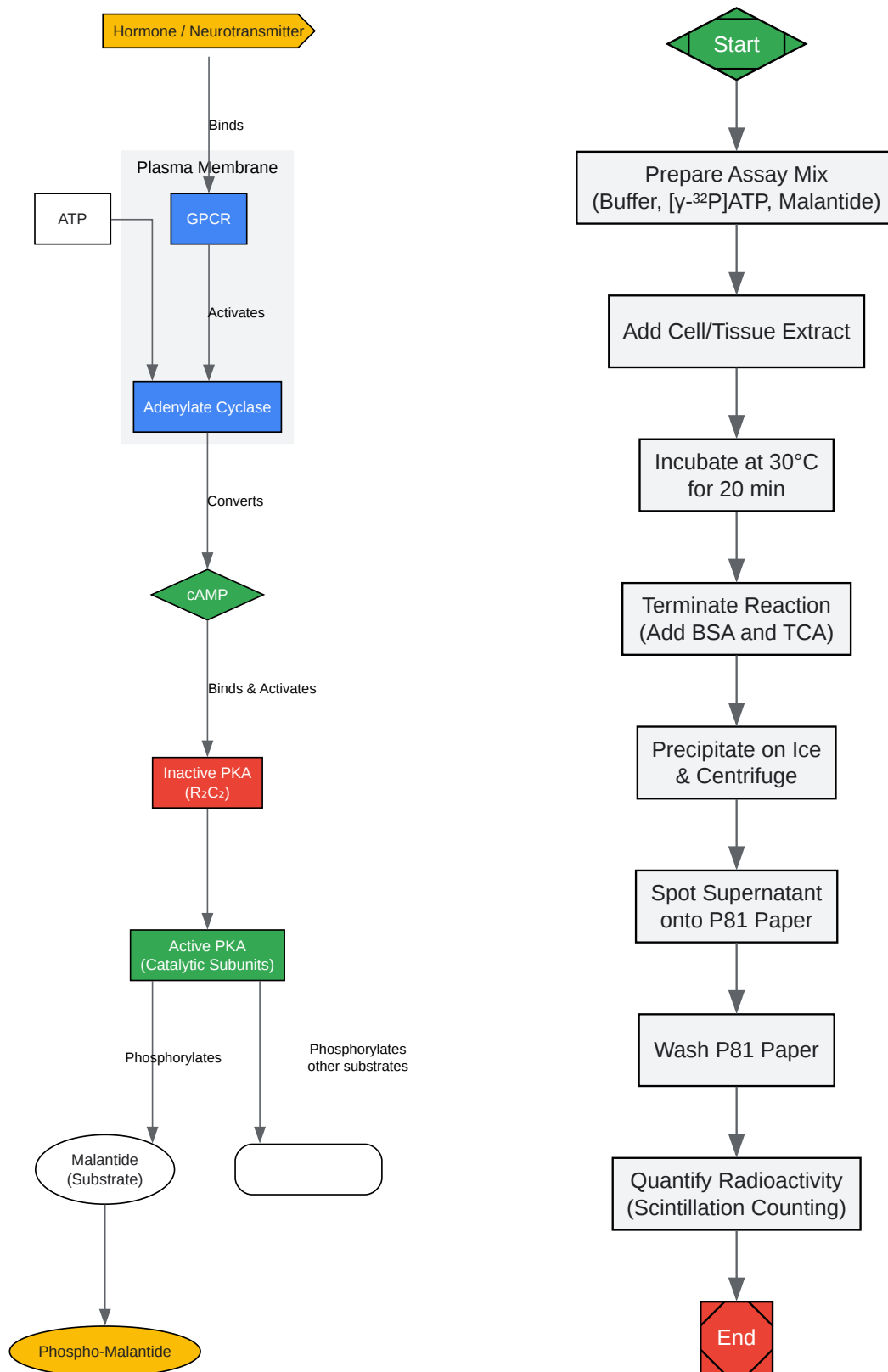
**Malantide** is a substrate for several protein kinases. Its kinetic parameters have been determined, highlighting its high affinity for PKA and PKC. The  $V_{max}/K_m$  ratio, a measure of catalytic efficiency, underscores its utility in sensitive kinase assays.

Enzyme	$K_m$ Value	$V_{max}$ Value	Reference
cAMP-dependent Protein Kinase (PKA)	15 $\mu$ M	23.8 units/mg	[2]
Protein Kinase C (PKC)	16 $\mu$ M	Not Specified	[2]
cGMP-dependent Protein Kinase (PKG)	233 $\mu$ M	6.6 units/mg	[2]

## Role in Cellular Signaling

**Malantide** functions as a model substrate for PKA, a critical enzyme in the cyclic AMP (cAMP) signaling pathway. This pathway is fundamental to a vast array of cellular processes, including metabolism, gene transcription, and cell growth. The activation of G-protein coupled receptors (GPCRs) by extracellular signals leads to the production of cAMP, which in turn activates PKA. PKA then phosphorylates specific downstream substrates on serine or threonine residues,

modulating their activity. **Malantide** mimics these natural substrates, allowing for the specific measurement of PKA activity.



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## References

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